

Safeguarding Your Research: A Guide to Handling Flipper-TR

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Compound of Interest

Compound Name: *Flipper-TR 5*

Cat. No.: *B12377110*

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Essential safety protocols and operational guidance for the use of Flipper-TR, a fluorescent membrane tension probe, are detailed below to ensure safe laboratory practices and reliable experimental outcomes. This guide provides researchers, scientists, and drug development professionals with immediate, procedural information for the effective use and disposal of Flipper-TR.

Personal Protective Equipment (PPE) for Flipper-TR Operations

While the Safety Data Sheet (SDS) for Flipper-TR indicates it is not classified as hazardous, it is crucial to handle all laboratory chemicals with caution. Flipper-TR is supplied as a solid and is typically dissolved in anhydrous dimethyl sulfoxide (DMSO). DMSO can facilitate the absorption of substances through the skin; therefore, appropriate PPE is essential. The following table summarizes the recommended personal protective equipment when handling Flipper-TR and its solutions.

PPE Category	Item	Specifications and Rationale
Hand Protection	Gloves	Butyl rubber or double-gloved nitrile gloves are recommended. DMSO can penetrate standard nitrile gloves, so enhanced protection is necessary to prevent skin absorption of the probe.
Eye Protection	Safety Glasses or Goggles	Chemical splash goggles should be worn to protect the eyes from accidental splashes of Flipper-TR solutions.
Body Protection	Laboratory Coat	A fully buttoned lab coat should be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required	Work should be conducted in a well-ventilated area. A fume hood is recommended when handling larger quantities of DMSO or if there is a risk of aerosol formation.

Experimental Protocol: Staining Cells with Flipper-TR

This protocol outlines the steps for preparing a Flipper-TR stock solution and staining live cells for fluorescence lifetime imaging microscopy (FLIM).

Preparation of 1 mM Flipper-TR Stock Solution

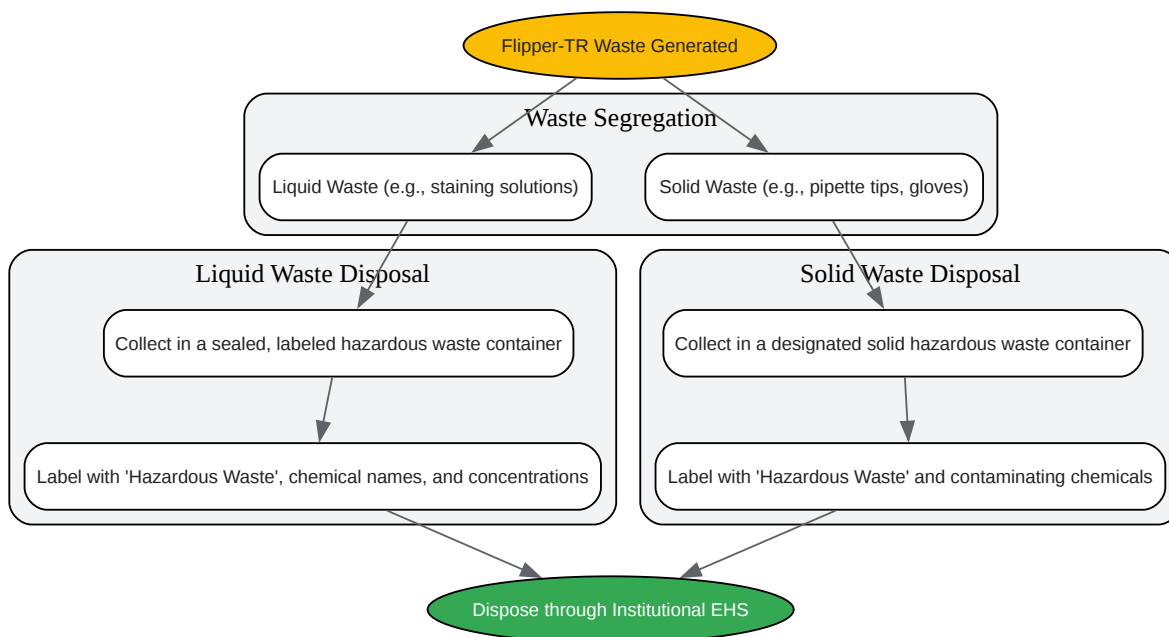
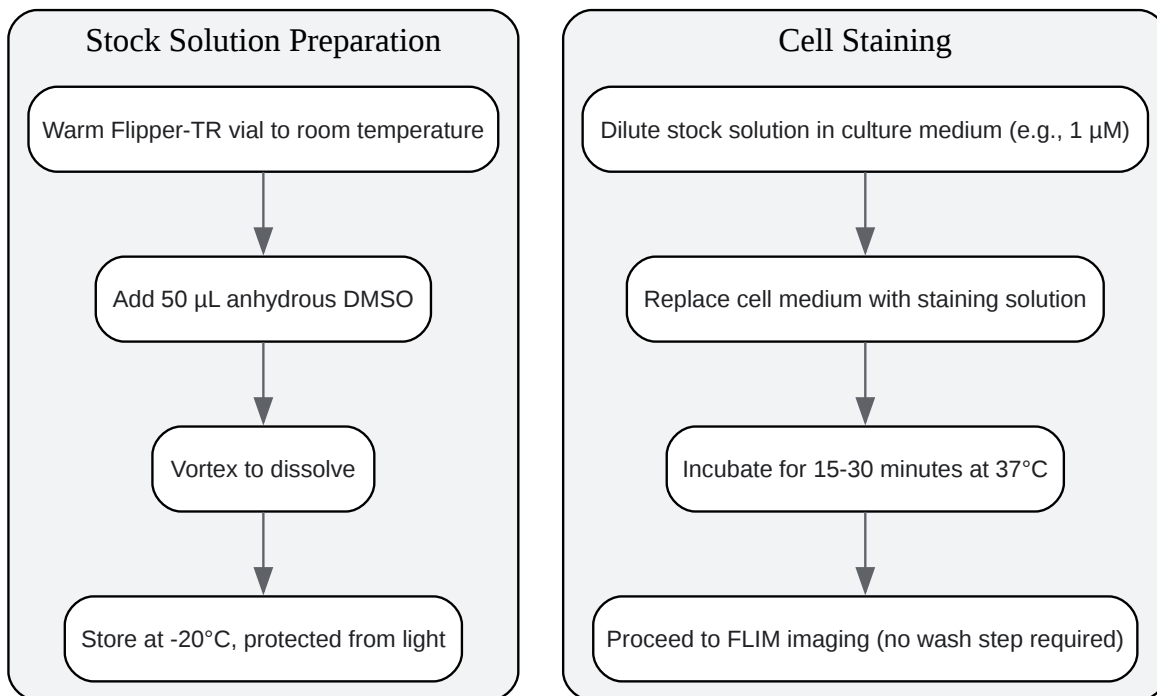
- Materials:

- Flipper-TR vial (50 nmol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Micropipette and sterile tips
- Procedure:
 - Allow the Flipper-TR vial to warm to room temperature before opening to prevent moisture condensation.
 - Add 50 μ L of anhydrous DMSO to the vial to create a 1 mM stock solution.
 - Mix thoroughly by vortexing until the solid is completely dissolved.
 - Store the stock solution at -20°C in a tightly sealed, light-protected container. When stored properly, the solution is stable for approximately three months.

Staining Protocol for Live Cells

- Materials:
 - 1 mM Flipper-TR stock solution
 - Cell culture medium (with or without serum)
 - Live cells cultured on a suitable imaging dish or plate
- Procedure:
 - Dilute the 1 mM Flipper-TR stock solution in cell culture medium to a final working concentration. A starting concentration of 1 μ M is recommended. Note that the presence of serum in the media may reduce labeling efficiency.
 - Remove the existing culture medium from the cells.
 - Add the Flipper-TR staining solution to the cells.
 - Incubate the cells for 15-30 minutes at 37°C.

- The probe does not need to be washed out before imaging, as it is only fluorescent in the membrane.
- Proceed with FLIM imaging.



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